

Proper Disposal of Fenoverine: A Guide for Laboratory Professionals

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Compound of Interest		
Compound Name:	Fenoverine	
Cat. No.:	B1204210	Get Quote

For Immediate Implementation by Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **Fenoverine**, a spasmolytic agent. Adherence to these procedures is critical to ensure laboratory safety, environmental protection, and regulatory compliance. The information herein is intended to provide clear, step-by-step guidance for professionals engaged in research and development involving this compound.

Regulatory and Safety Overview

Currently, **Fenoverine** is not explicitly listed as a P-listed or U-listed hazardous waste by the U.S. Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA). However, the absence of a specific listing does not exempt generators from the responsibility of determining if the waste exhibits hazardous characteristics. It is crucial to consult the Safety Data Sheet (SDS) for **Fenoverine** and conduct a hazardous waste determination based on its specific formulation and any contaminants.

Key Safety Precautions:

- Always handle Fenoverine waste with appropriate personal protective equipment (PPE), including gloves, lab coats, and safety glasses.
- Avoid generating dust or aerosols when handling solid forms of Fenoverine waste.



Prevent Fenoverine waste from entering drains or waterways.[1]

Step-by-Step Disposal Protocol

The following protocol outlines the recommended procedure for the disposal of **Fenoverine** waste in a laboratory setting.

- Segregation:
 - Isolate all Fenoverine waste from other laboratory waste streams. This includes unused or expired pure Fenoverine, contaminated labware (e.g., vials, pipettes, gloves), and solutions containing Fenoverine.
- Containerization:
 - Place all Fenoverine waste in a dedicated, leak-proof, and clearly labeled hazardous waste container.
 - The container must be kept closed except when adding waste.
 - The label should clearly state "Hazardous Waste" and identify the contents, including "Fenoverine Waste."
- Waste Characterization:
 - As the generator, your institution is responsible for determining if the **Fenoverine** waste exhibits any of the four characteristics of hazardous waste:
 - Ignitability: The potential to catch fire.
 - Corrosivity: The ability to corrode metal.
 - Reactivity: The tendency to explode or react violently.
 - Toxicity: The potential to be harmful if ingested or absorbed.
 - Consult the Fenoverine SDS and, if necessary, perform analytical testing to make this determination.



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Storage:

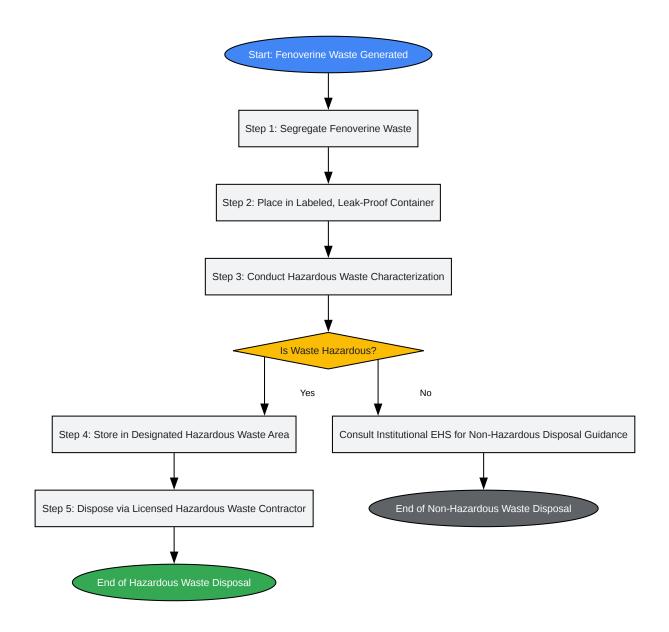
- Store the sealed and labeled hazardous waste container in a designated satellite accumulation area or a central hazardous waste storage area.
- Ensure the storage area is secure and away from incompatible materials.

Disposal:

- Arrange for the collection and disposal of the **Fenoverine** waste through your institution's licensed hazardous waste contractor.
- Do not mix Fenoverine waste with other chemical waste unless explicitly approved by your hazardous waste contractor.
- Incineration is the generally preferred method for the disposal of pharmaceutical waste.

Disposal Workflow Diagram





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Caption: Workflow for the proper disposal of **Fenoverine** waste in a laboratory setting.

Quantitative Data Summary



There is no specific quantitative data available regarding **Fenoverine** disposal. However, the following table summarizes the general characteristics of hazardous waste as defined by the EPA.

Hazardous Waste Characteristic	EPA Waste Code	Description
Ignitability	D001	Liquids with a flash point less than 60°C (140°F), non-liquids that can cause fire through specific conditions, ignitable compressed gases, and oxidizers.
Corrosivity	D002	Aqueous wastes with a pH less than or equal to 2, or greater than or equal to 12.5.
Reactivity	D003	Wastes that are unstable, react violently with water, or can generate toxic gases.
Toxicity	D004 - D043	Wastes that are harmful when ingested or absorbed, as determined by the Toxicity Characteristic Leaching Procedure (TCLP).

Disclaimer: This information is intended as a general guide. Researchers, scientists, and drug development professionals must consult their institution's Environmental Health and Safety (EHS) department and adhere to all applicable federal, state, and local regulations for the disposal of chemical waste.

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References

- 1. tsapps.nist.gov [tsapps.nist.gov]
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